

# Pharmacokinetic Parameters of Amprolium in Chickens

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## Compound Focus: Amprolium Hydrochloride

CAS No.: 137-88-2

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The table below summarizes the key pharmacokinetic parameters from two identified studies. Note the significant discrepancy in the reported bioavailability, which is a critical piece of information for researchers.

Parameter	El-Sayed et al., 1995 [1]	Hamamoto et al., 2000 [2]
Study Model	Hubbard broiler chickens	Healthy chickens (1.28-1.41 kg)
IV Dose	30 mg/kg	13 mg/kg
Elimination Half-Life ( $t_{1/2\beta}$ )	4.89 ± 0.3 h	0.21 h
Volume of Distribution ( $V_d$ ) <sub>ss</sub>	0.34 ± 0.005 L/kg	0.12 L/kg
Total Body Clearance (Cl)	0.562 ± 0.015 mL/kg/min	1.32 L/h·kg
Oral Bioavailability	66.09 ± 4.9 %	2.3% to 6.4% (Fasting increased bioavailability)

## Experimental Methodology from a Related Study

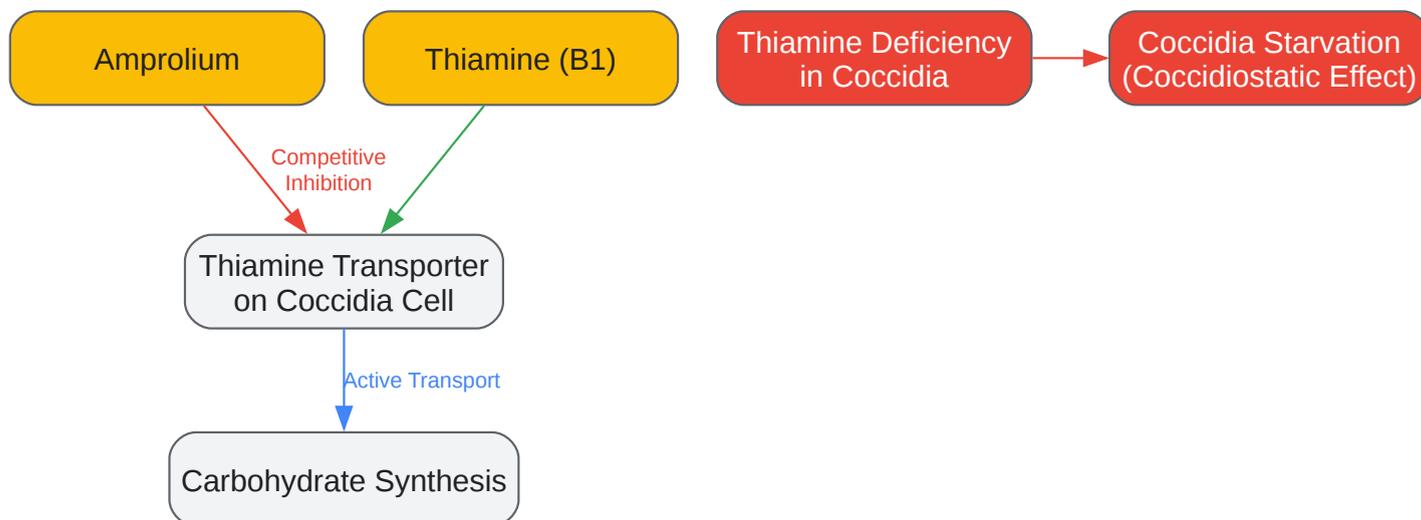
While the search did not yield detailed protocols for the basic pharmacokinetic studies cited above, one relevant paper describes a protocol for investigating how coccidial infection and other anticoccidial drugs affect the pharmacokinetics of a different drug (enrofloxacin) in chickens pre-treated with amprolium [3].

- **Animals and Groups:** The study used 72 four-week-old broiler chickens. They were divided into four groups: (A) healthy controls; (B) experimentally *Eimeria*-infected, non-treated; (C) infected and pre-treated with amprolium; (D) infected and pre-treated with toltrazuril [3].
- **Amprolium Pre-treatment:** Group C received **amprolium at 240 ppm** in their drinking water for **5 consecutive days** before the pharmacokinetic study with enrofloxacin began [3].
- **Blood Sampling and Analysis:** After enrofloxacin administration, blood samples were collected from the wing vein at numerous time points, from 5 minutes up to 24 hours. Serum concentrations of enrofloxacin were determined using a validated **HPLC (High-Performance Liquid Chromatography) method** [3].
- **Pharmacokinetic Analysis:** Serum concentration-time data were analyzed using a **non-compartmental approach** with WinNonlin software (version 5.2) to determine standard pharmacokinetic parameters [3].

## Mechanism of Action and Metabolic Pathway

Amprolium is a thiamine (vitamin B1) analogue. Its anticoccidial activity stems from competitively inhibiting thiamine uptake by the coccidia parasites (*Eimeria* spp.), leading to thiamine deficiency and starvation of the parasite [4] [5].

The following diagram illustrates this competitive inhibition and the subsequent metabolic consequences.



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Amprolium competes with thiamine for its transporter, blocking uptake and leading to parasite death.

## Gaps in Current Information and Further Research

- **Data Limitations:** The existing pharmacokinetic data is limited and dated. The most critical gap is the stark contradiction in **oral bioavailability**, with one study reporting 66% [1] and another only 2.3-6.4% [2]. This discrepancy must be resolved with modern, well-controlled studies.
- **Missing Protocols:** The search did not uncover the detailed experimental protocols for the foundational pharmacokinetic studies of amprolium itself. The methodology described was from a study focused on another drug [3].
- **Suggested Research Priorities:** Future work should prioritize replicating pharmacokinetic studies using modern analytical techniques (like LC-MS/MS), investigating the impact of new amprolium formulations, and conducting more robust resistance monitoring in field isolates of *Eimeria*.

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## References

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